

# Application Note: P163-0892 Minimum Inhibitory Concentration (MIC) Determination

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## Compound of Interest

Compound Name: P163-0892

Cat. No.: B11190360

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## Introduction

**P163-0892** is a novel compound under investigation for its potential therapeutic applications. Understanding its antimicrobial properties is a critical step in its development. This document provides detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **P163-0892** against various bacterial strains. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. The protocols provided herein describe the broth microdilution and agar dilution methods, which are standard procedures for antimicrobial susceptibility testing.

Accurate MIC determination is essential for evaluating the efficacy of new antimicrobial agents and for establishing the level of resistance in bacterial strains. The data generated from these assays are crucial for researchers and scientists in the field of drug development.

## Principle of MIC Determination

The fundamental principle of MIC testing is to challenge a standardized bacterial inoculum with a range of concentrations of the antimicrobial agent in a defined growth medium. After a specific incubation period, the lowest concentration of the agent that inhibits visible bacterial growth is recorded as the MIC. This can be achieved through dilution methods in either a liquid (broth) or solid (agar) medium.

## Data Presentation

The following tables present hypothetical MIC data for **P163-0892** against common Gram-positive and Gram-negative bacteria. These tables are for illustrative purposes to guide data presentation.

Table 1: MIC of **P163-0892** against Gram-Positive Bacteria

Bacterial Strain	ATCC Number	MIC (µg/mL)
Staphylococcus aureus	29213	2
Enterococcus faecalis	29212	8
Streptococcus pneumoniae	49619	0.5
Bacillus subtilis	6633	4

Table 2: MIC of **P163-0892** against Gram-Negative Bacteria

Bacterial Strain	ATCC Number	MIC (µg/mL)
Escherichia coli	25922	16
Pseudomonas aeruginosa	27853	32
Klebsiella pneumoniae	700603	16
Salmonella enterica	14028	8

## Experimental Protocols

### Protocol 1: Broth Microdilution MIC Assay

This method utilizes 96-well microtiter plates to test a range of **P163-0892** concentrations.

Materials:

- **P163-0892** stock solution (e.g., 1280 µg/mL)
- Sterile 96-well round-bottom microtiter plates

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial strains (e.g., from ATCC)
- 0.5 McFarland turbidity standard
- Sterile saline or phosphate-buffered saline (PBS)
- Spectrophotometer
- Inc
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